Structural Elucidation & Stability Profiling: 1-(2-sulfanylethyl)cyclopropan-1-ol

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Compound of Interest	
Compound Name:	*1-(2-sulfanylethyl)cyclopropan-1-ol*
CAS No.:	*2352750-20-8*
Cat. No.:	*B6237855*

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Executive Summary

This guide details the structural analysis, handling, and stability profiling of **1-(2-sulfanylethyl)cyclopropan-1-ol**. This molecule represents a unique class of bifunctional building blocks used in fragment-based drug discovery (FBDD). Its structure combines a highly strained cyclopropanol core with a reactive thiol tail.

The coexistence of a tertiary alcohol on a strained ring and a redox-active thiol presents distinct analytical challenges. Researchers must navigate two primary degradation pathways: oxidative dimerization (disulfide formation) and strain-release ring opening. This document provides a self-validating framework for characterizing this entity with high fidelity.

Structural Architecture & Reactivity

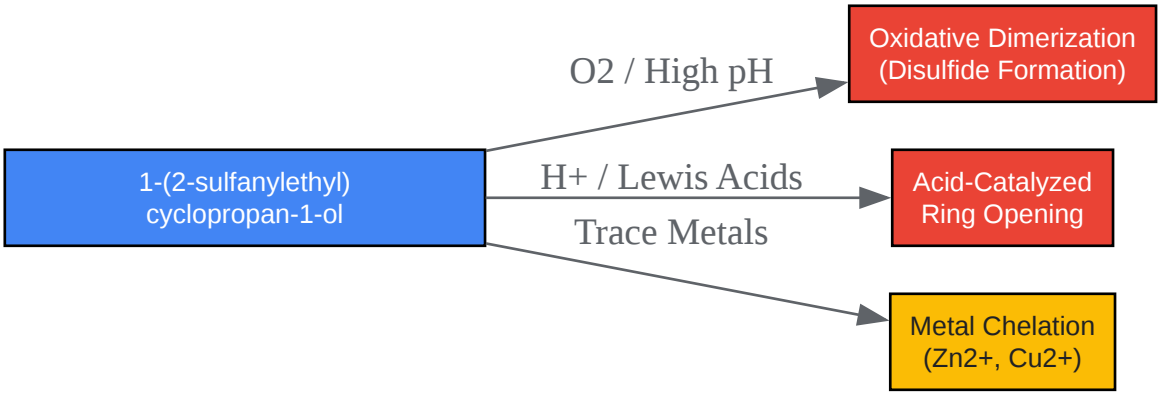
To analyze this molecule, one must first understand the competing forces within its scaffold. The cyclopropane ring possesses approximately 27.5 kcal/mol of ring strain. The 1,1-disubstitution (gem-disubstitution) introduces the Thorpe-Ingold effect, which can stabilize the ring slightly but also promotes specific ring-opening mechanisms under acidic conditions.

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The Reactivity Matrix

The molecule has three "danger zones" that dictate handling protocols:

- The Thiol (-SH): Nucleophilic and prone to oxidation to disulfides (-S-S-).
- The Cyclopropanol (C3-OH): Susceptible to acid-catalyzed ring expansion or cleavage to form linear ketones.
- The C1 Quaternary Center: Sterically crowded, affecting NMR relaxation times.



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Figure 1: Primary reactivity pathways. The molecule is stable only when pH is neutral and oxygen is excluded.

Spectroscopic Elucidation Strategy

Accurate identification requires distinguishing the intact cyclopropane ring from its ring-opened isomeric ketones (e.g., 1-mercapto-3-pentanone derivatives).

Nuclear Magnetic Resonance (NMR) Profiling

The cyclopropane protons provide the most diagnostic signal. Due to the ring current anisotropy, these protons appear at a significantly higher field (lower ppm) than acyclic alkanes.

Predicted 1H NMR Data (400 MHz, CDCl3):

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Position	Moiety	Chemical Shift ( )	Multiplicity	Integral	Diagnostic Note
Ring	Cyclopropyl	0.40 – 0.85 ppm	Multiplets	4H	Distinctive high-field roofed multiplets.
Linker	Ring-	1.80 – 1.95 ppm	Triplet (t)	2H	Vicinal coupling to thiol-adjacent protons.
Thiol		2.60 – 2.75 ppm	Quartet/Multiplet	2H	Deshielded by Sulfur.
Exch.		1.30 – 1.60 ppm	Triplet (broad)	1H	Exchangeable with . Couples to .
Exch.		2.00 – 4.00 ppm	Broad Singlet	1H	Highly variable; concentration dependent.

Critical QC Check: If you observe new triplets near 2.4 ppm (alpha to carbonyl) or loss of the high-field signals (0.4–0.8 ppm), the ring has opened.

Mass Spectrometry (MS) Fragmentation

Using Electrospray Ionization (ESI) in positive mode often yields

, but the alcohol moiety promotes in-source fragmentation.

- Molecular Ion:

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(Calculated for

)

- Key Fragments:
  - 101 (M - 18): Loss of

    (Common in tertiary alcohols).
  - 85 (M - 34): Loss of

    .
  - Alpha-Cleavage: Cleavage at the quaternary carbon is favorable, often yielding the sulfanylethyl cation.

Experimental Protocols

Protocol A: Sample Preparation for Analysis

Rationale: Thiols oxidize rapidly in air to form disulfides. Standard solvents often contain dissolved oxygen and trace peroxides.

- Solvent Selection: Use Degassed

  or

  .
  - Tip: Store deuterated solvents over activated 4Å molecular sieves to ensure dryness, as water promotes ring opening.
- Reductant Addition (Optional but Recommended):
  - Add a trace amount of TCEP-HCl (Tris(2-carboxyethyl)phosphine) if disulfide contamination is suspected. TCEP is preferred over DTT in NMR as it lacks interfering aliphatic protons in the region of interest.
- Inert Atmosphere: Flush the NMR tube with Argon or Nitrogen gas before capping.

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Protocol B: Quantitative Thiol Determination (Ellman's Assay)

Rationale: To verify the integrity of the -SH group and ensure it hasn't oxidized to a disulfide, use Ellman's Reagent (DTNB).[1][2] This is a self-validating colorimetric test.

Reagents:

- Reaction Buffer: 0.1 M Sodium Phosphate, pH 8.0, containing 1 mM EDTA (to chelate metals that catalyze oxidation).
- Ellman's Reagent: 4 mg/mL DTNB in Reaction Buffer.[2][3]

Workflow:

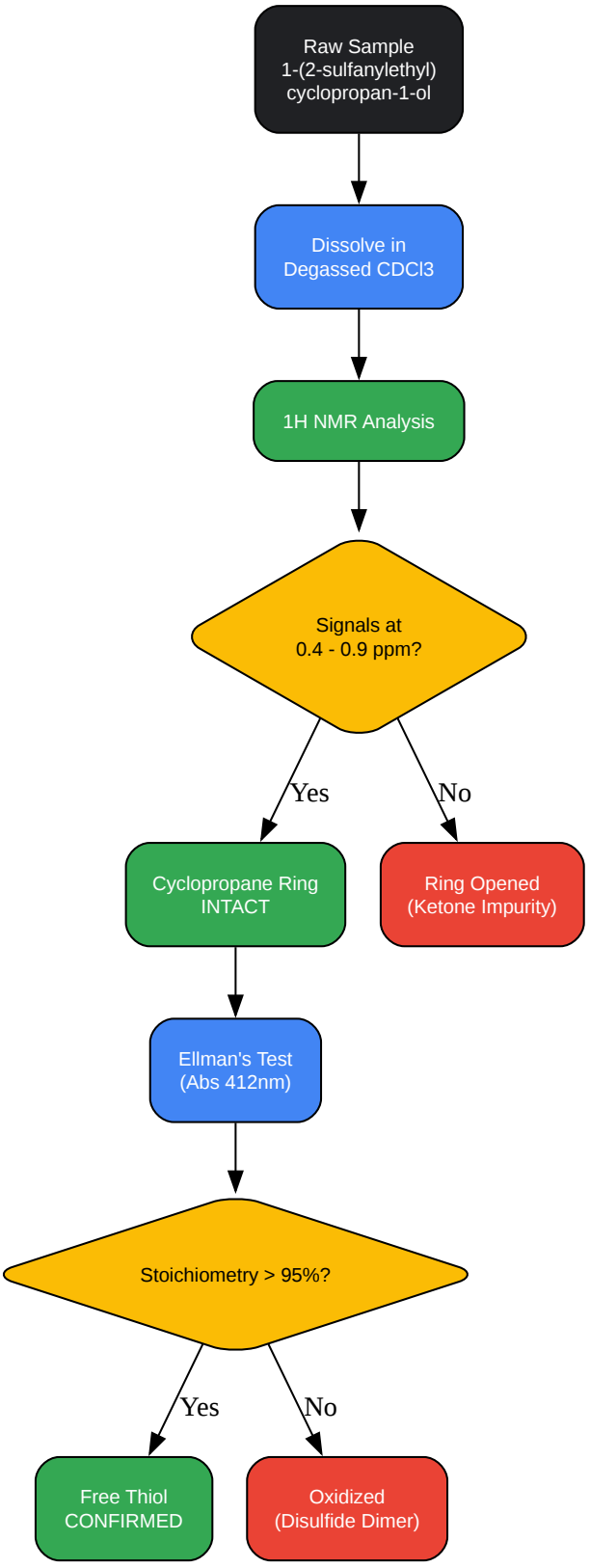
- Blank: 50 µL Ellman's Reagent + 2.5 mL Buffer.
- Sample: Dissolve 1 mg of **1-(2-sulfanylethyl)cyclopropan-1-ol** in 1 mL Buffer.
- Reaction: Mix 250 µL of Sample + 50 µL Ellman's Reagent + 2.25 mL Buffer.
- Incubation: 15 minutes at room temperature.
- Measurement: Read Absorbance at 412 nm.
- Calculation: Use the extinction coefficient of TNB (

) to calculate free thiol concentration.[2]

Analytical Workflow Visualization

The following diagram outlines the logical flow for validating the material, distinguishing between the intact molecule and its common impurities.

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Figure 2: Step-by-step Quality Control (QC) decision tree.

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